Process Development and Multikilogram Scale-Up of 2-(4-Ethyl-1-piperazinyl)pyrimidine

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Compound of Interest

Compound Name: *2-(4-ethyl-1-piperazinyl)pyrimidine*

Cat. No.: *B3435765*

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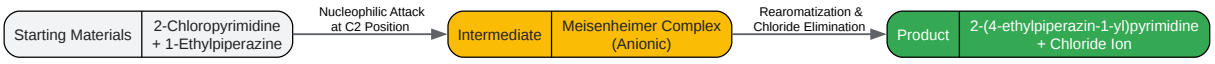
Mechanistic Rationale & Reaction Engineering

The synthesis of **2-(4-ethyl-1-piperazinyl)pyrimidine** relies on a classic Nucleophilic Aromatic Substitution (SNAr) reaction. Pyrimidine-piperazine pharmacophores are highly privileged structures in drug discovery, frequently utilized in the development of kinase inhibitors and CNS-active therapeutics [1].

The 2-position of the pyrimidine ring is exceptionally electrophilic. The two adjacent electronegative nitrogen atoms exert a strong inductive and resonance-withdrawing effect, significantly lowering the lowest unoccupied molecular orbital (LUMO) of the ring. When 1-ethylpiperazine is introduced, its secondary amine acts as a nucleophile, attacking the C2 carbon to form a negatively charged Meisenheimer complex. The rapid rearomatization of this intermediate drives the expulsion of the chloride leaving group.



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Nucleophilic Aromatic Substitution (SNAr) mechanism via the Meisenheimer intermediate.

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Process Chemistry: Overcoming Scale-Up Bottlenecks

While SNAr reactions are trivial on a milligram scale (often run in dichloromethane or neat amine), scaling up to a multikilogram level introduces severe heat-transfer and mass-transfer challenges [2].

- Solvent and Base Selection (Causality): The reaction generates one equivalent of hydrogen chloride (HCl). If an organic base like triethylamine (TEA) or excess 1-ethylpiperazine is used in a non-polar solvent, the resulting hydrochloride salts precipitate as thick, intractable slurries. This causes catastrophic agitation failures and localized thermal runaways in large-scale reactors. To circumvent this, we employ a biphasic Toluene/Water system with aqueous potassium carbonate (K2CO3) as the acid scavenger. The inorganic salts remain fully dissolved in the aqueous phase, ensuring a homogeneous organic phase and excellent mass transfer.

- Exotherm Control: The initial nucleophilic attack is highly exothermic. A self-validating process requires the controlled, dropwise dosing of 1-ethylpiperazine while maintaining the reactor jacket temperature below 25 °C, preventing premature solvent boiling and impurity formation.

Quantitative Process Parameters

To ensure reproducibility, all reagent inputs and critical In-Process Control (IPC) limits are strictly defined.

Table 1: Reagent Stoichiometry (1.0 kg Scale)

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Reagent / Solvent	MW (g/mol)	Equivalents	Mass / Volume	Function
2-Chloropyrimidine	114.53	1.00	1.00 kg (8.73 mol)	Electrophile / Limiting Reagent
1-Ethylpiperazine	114.19	1.05	1.05 kg (9.17 mol)	Nucleophile
Potassium Carbonate	138.20	1.50	1.81 kg (13.1 mol)	Acid Scavenger
Toluene	92.14	10 vol	10.0 L	Organic Solvent
Purified Water	18.02	5 vol	5.0 L	Aqueous Phase
Heptane	100.20	8 vol	8.0 L	Anti-solvent (Crystallization)

Table 2: Impurity Profiling & IPC Limits

Analyte	Origin	IPC Acceptance Criteria (HPLC, 210 nm)
2-Chloropyrimidine	Unreacted starting material	< 0.5% AUC (Triggers end of reaction)
2-Hydroxypyrimidine	Hydrolysis of starting material	< 1.0% AUC (Controlled by limiting water heating time)
Bis-addition Dimer	Over-reaction (rare with 1-ethyl)	< 0.1% AUC

Self-Validating Multikilogram Protocol

The following protocol represents a self-validating system: progression to subsequent phases is strictly gated by analytical confirmation, ensuring process integrity and preventing downstream failures.

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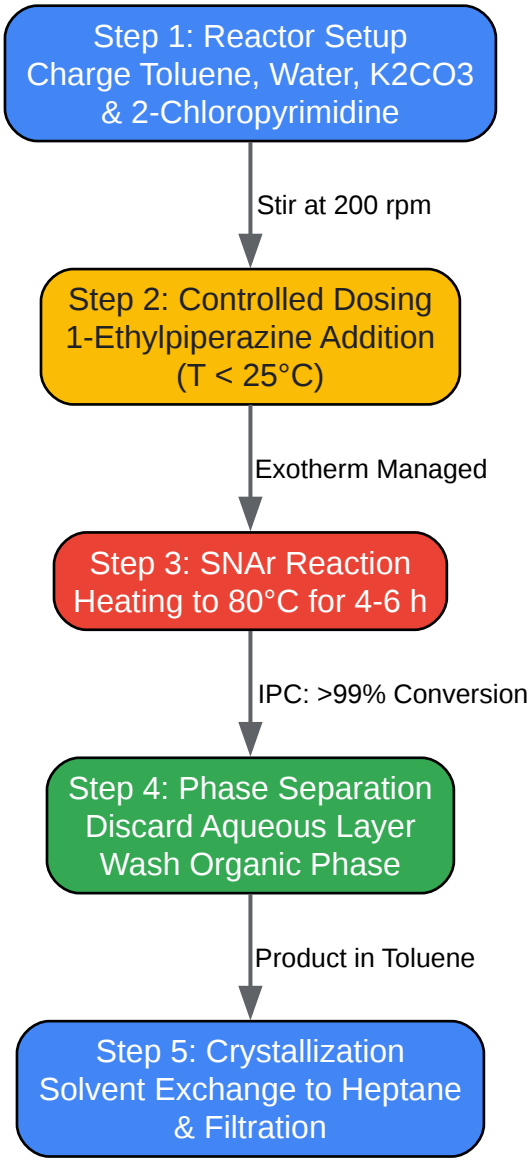

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*Multikilogram scale-up workflow for **2-(4-ethyl-1-piperazinyl)pyrimidine** synthesis.*

Phase 1: Reactor Setup & Initial Charging

- Ensure the 30 L jacketed glass-lined reactor is clean, dry, and purged with Nitrogen (N2).
- Charge 5.0 L of Purified Water and 1.81 kg of Potassium Carbonate (K2CO3) into the reactor. Agitate at 150 rpm until complete dissolution is achieved.
- Charge 10.0 L of Toluene followed by 1.00 kg of 2-Chloropyrimidine.

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- Adjust the agitation to 200 rpm to ensure thorough mixing of the biphasic system. Set the reactor jacket temperature to 15 °C.

Phase 2: Controlled Dosing

- Load 1.05 kg of 1-Ethylpiperazine into a calibrated addition funnel or dosing pump.
- Begin dropwise addition of 1-ethylpiperazine over a period of 60–90 minutes.
- Causality Check: Monitor the internal temperature (Tint) continuously. The addition rate must be dynamically adjusted to maintain Tint ≤ 25 °C. Exceeding this temperature prematurely can lead to the hydrolysis of 2-chloropyrimidine to 2-hydroxypyrimidine by the aqueous base.

Phase 3: SNAr Reaction & IPC Validation

- Once dosing is complete, flush the addition line with 0.5 L of Toluene.
- Ramp the jacket temperature to heat the biphasic mixture to an internal temperature of 80 °C. Maintain vigorous agitation (250 rpm).
- Hold at 80 °C for 4 hours.
- IPC Validation Gate: Pause agitation, allow phase separation, and sample the upper organic layer. Analyze via HPLC (210 nm).
  - Pass Criteria: 2-Chloropyrimidine < 0.5% AUC.
  - Action: If > 0.5%, continue heating for 2 additional hours and re-sample.

Phase 4: Workup & Phase Separation

- Cool the reactor to 25 °C. Stop agitation and allow the phases to settle for 30 minutes.
- Drain and discard the lower aqueous phase (contains KCl, $KHCO_3$, and unreacted K_2CO_3).
- Charge 3.0 L of Purified Water to the organic phase. Agitate for 15 minutes, settle for 15 minutes, and discard the lower aqueous wash. This removes trace inorganic salts and residual 1-ethylpiperazine.

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Phase 5: Solvent Exchange & Isolation

- Configure the reactor for vacuum distillation. Distill the Toluene phase at 45–50 °C under reduced pressure (approx. 100 mbar) until the total volume is reduced to approximately 3.0 L.
- Solvent Exchange: Slowly charge 8.0 L of Heptane (anti-solvent) while maintaining the internal temperature at 40 °C.
- Initiate a controlled cooling ramp to 0–5 °C over 3 hours. Seed crystals may be added at 35 °C if spontaneous nucleation does not occur.
- Hold the resulting slurry at 0–5 °C for 2 hours to maximize yield.
- Filter the product via a Nutsche filter, wash the wet cake with 2.0 L of cold Heptane, and dry under vacuum at 40 °C to constant weight.

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